

# An In-depth Technical Guide to 5-(N,N-Dibenzylglycyl)salicylamide

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## Compound of Interest

Compound Name: 5-(N,N-Dibenzylglycyl)salicylamide

Cat. No.: B193105

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **5-(N,N-Dibenzylglycyl)salicylamide**, a key intermediate in the pharmaceutical industry. The information is presented to support research and development activities, offering detailed experimental protocols and clearly structured data.

## Core Compound Data

**5-(N,N-Dibenzylglycyl)salicylamide** is a complex organic molecule utilized primarily as an intermediate in the synthesis of various pharmaceutical compounds, notably in the preparation of Labetalol, a medication used to treat high blood pressure.<sup>[1]</sup> Its chemical properties are summarized below.

Property	Value	Source
Molecular Weight	374.43 g/mol	[2]
Molecular Formula	C <sub>23</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	[2]
CAS Number	30566-92-8	
Appearance	Off-white solid / White Powder	[2]
Melting Point	168 °C	

## Synthesis of 5-(N,N-Dibenzylglycyl)salicylamide

The primary synthesis route for **5-(N,N-Dibenzylglycyl)salicylamide** involves the reaction of 5-Bromoacetyl salicylamide with dibenzylamine. This nucleophilic substitution reaction is a critical step in the formation of the final product.

This protocol details the synthesis of **5-(N,N-Dibenzylglycyl)salicylamide** from 5-bromoacetyl salicylamide and dibenzylamine.

### Materials:

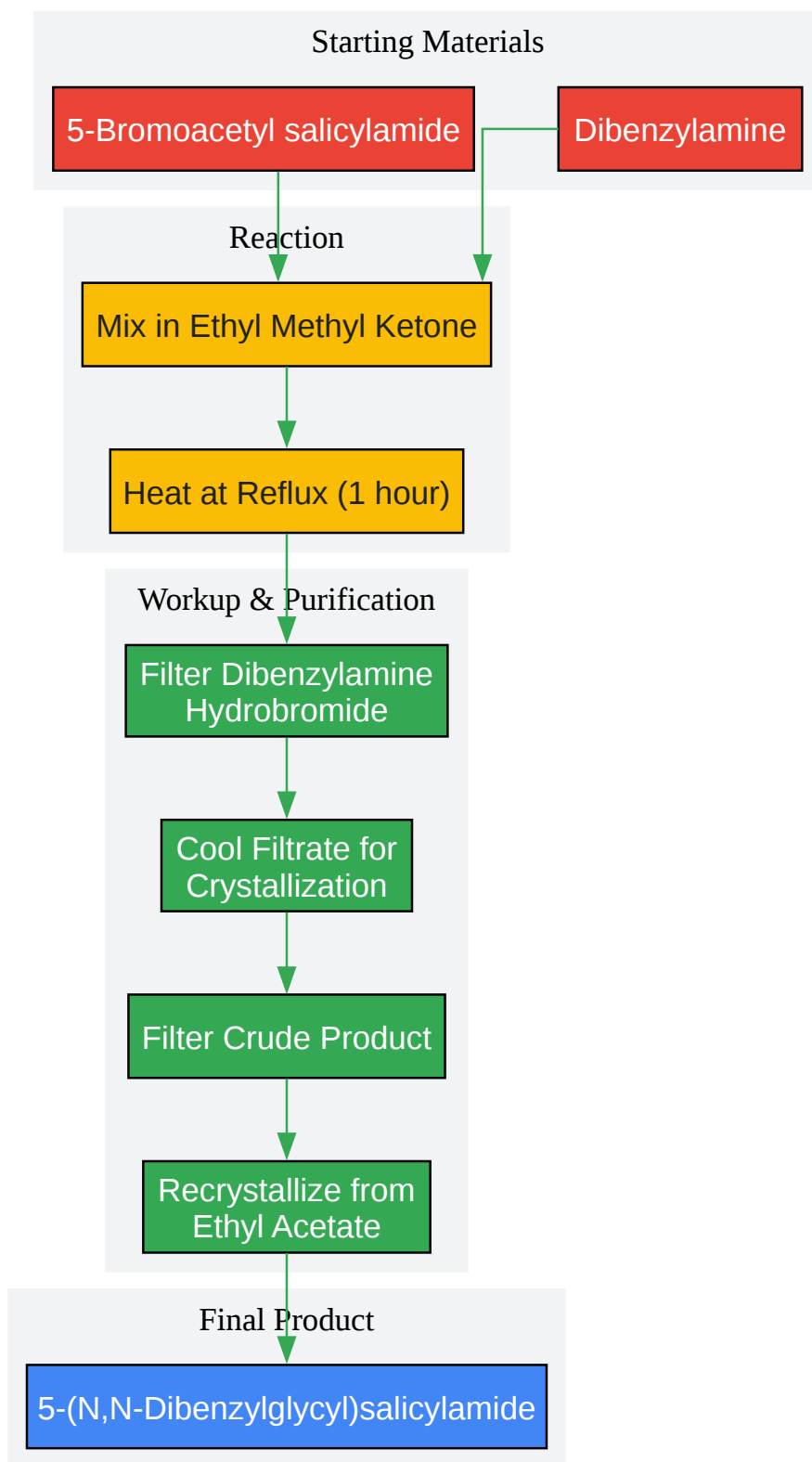
- 5-Bromoacetyl salicylamide
- Dibenzylamine
- Ethyl methyl ketone
- Ethyl acetate

### Procedure:

- A solution of dibenzylamine (750 g) in ethyl methyl ketone (3.0 L) is prepared and stirred.[3]
- To this solution, 5-Bromoacetyl salicylamide (515 g) is added.[3]
- The mixture is heated to reflux and maintained for one hour.[3]
- Following the reflux, the dibenzylamine hydrobromide precipitate is filtered off and dried.[3]
- The filtrate is then allowed to cool, which induces the crystallization of the crude product.[3]
- The crude **5-(N,N-Dibenzylglycyl)salicylamide** is collected by filtration and dried.[3]
- For purification, the crude product is recrystallized from ethyl acetate (5 L) to yield an off-white solid.[3]

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-(N,N-Dibenzylglycyl)salicylamide**.



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Caption: Synthesis workflow for **5-(N,N-Dibenzylglycyl)salicylamide**.

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## References

- 1. 5-(N,N-Dibenzylglycyl)salicylamide | 30566-92-8 [chemicalbook.com]
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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-(N,N-Dibenzylglycyl)salicylamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193105#5-n-n-dibenzylglycyl-salicylamide-molecular-weight-and-formula]

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